

Chemical and physical properties of disodium oleoyl glutamate

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Compound of Interest

Compound Name: *Disodium oleoyl glutamate*

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An In-Depth Technical Guide to Disodium Oleoyl Glutamate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Disodium Oleoyl Glutamate is an anionic surfactant belonging to the acyl glutamate family, a class of mild, biodegradable surfactants derived from amino acids. This technical guide provides a comprehensive overview of the chemical and physical properties of **Disodium Oleoyl Glutamate**, including its synthesis, and key performance characteristics such as solubility, surface activity, and critical micelle concentration (CMC). Detailed experimental protocols for the characterization of these properties are provided. The potential applications of **Disodium Oleoyl Glutamate** in pharmaceutical formulations and drug delivery systems are also discussed, highlighting its role as a gentle and effective excipient.

Chemical Properties

Disodium Oleoyl Glutamate is the disodium salt of N-oleoyl-L-glutamic acid. It consists of a hydrophilic head group derived from glutamic acid, an amino acid, and a hydrophobic tail derived from oleic acid, a monounsaturated fatty acid. This amphiphilic structure is responsible for its surface-active properties.

Table 1: Chemical Identification of **Disodium Oleoyl Glutamate**

Property	Value
Chemical Name	Disodium (2S)-2-(octadec-9-enoylamino)pentanedioate
INCI Name	Disodium Oleoyl Glutamate
CAS Number	Not explicitly assigned, often included under broader acyl glutamate categories.
Molecular Formula	C ₂₃ H ₃₉ NNa ₂ O ₅
Molecular Weight	467.54 g/mol (calculated)

Chemical Structure:

The chemical structure of **Disodium Oleoyl Glutamate** consists of the glutamic acid backbone with its two carboxylic acid groups in their salt form (disodium), and the oleoyl group attached to the amine group of the glutamic acid via an amide bond.

Physical Properties

The physical properties of **Disodium Oleoyl Glutamate** are largely influenced by its long, unsaturated oleoyl chain and the presence of two carboxylate groups in its hydrophilic head. These properties are critical for its function in various applications.

Table 2: Physical Properties of **Disodium Oleoyl Glutamate**

Property	Value
Appearance	Expected to be a white to off-white powder or solid.
Solubility	Expected to be soluble in water. [1]
Surface Tension	Expected to significantly reduce the surface tension of water.
Critical Micelle Concentration (CMC)	Expected to have a low CMC, indicating high surface activity. [1]
HLB Value	Expected to be in the range typical for oil-in-water emulsifiers.
pKa	The glutamic acid head group has two pKa values, approximately 2.1 and 4.5. [2]

Note: Specific quantitative values for surface tension and CMC of pure **Disodium Oleoyl Glutamate** are not readily available in the public domain and would require experimental determination. The values are expected to be comparable to other long-chain acyl glutamates.

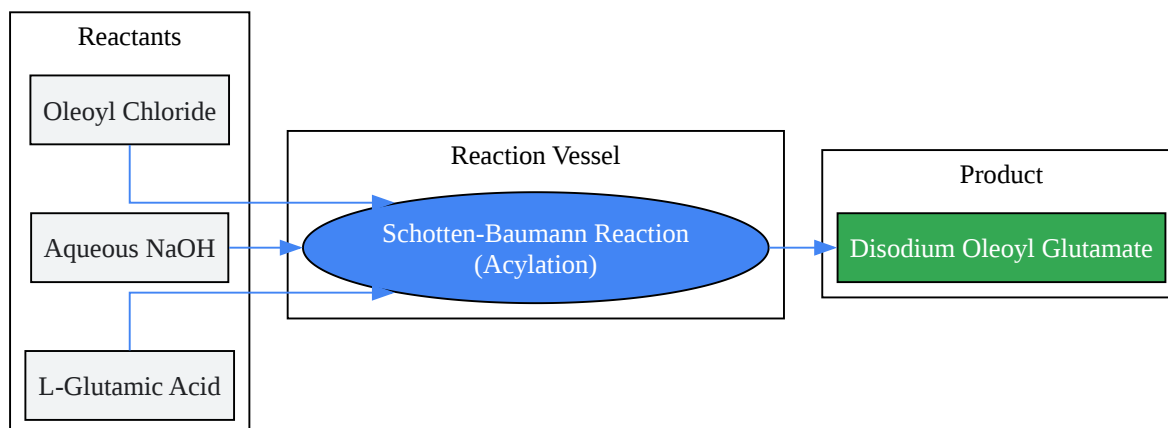
Synthesis

Disodium Oleoyl Glutamate is typically synthesized via the Schotten-Baumann reaction. This process involves the acylation of the amino group of L-glutamic acid with oleoyl chloride in an aqueous alkaline solution.

A general synthesis protocol is as follows:

- L-glutamic acid is dissolved in an aqueous solution of sodium hydroxide to form disodium glutamate.
- The solution is cooled, and oleoyl chloride is slowly added while maintaining the pH of the reaction mixture with the addition of more sodium hydroxide solution.
- The reaction is stirred until completion, typically monitored by the disappearance of the oleoyl chloride.

- The final product, **Disodium Oleoyl Glutamate**, can be isolated by precipitation or other purification methods.



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Figure 1. Synthesis workflow for **Disodium Oleoyl Glutamate**.

Experimental Protocols

The following are detailed methodologies for characterizing the key properties of **Disodium Oleoyl Glutamate**.

Determination of Surface Tension and Critical Micelle Concentration (CMC)

Principle: The surface tension of a surfactant solution decreases as the concentration of the surfactant increases, up to the point of the Critical Micelle Concentration (CMC). Above the CMC, the surface tension remains relatively constant as surfactant molecules aggregate to form micelles in the bulk solution. Tensiometry is the standard method for these measurements.

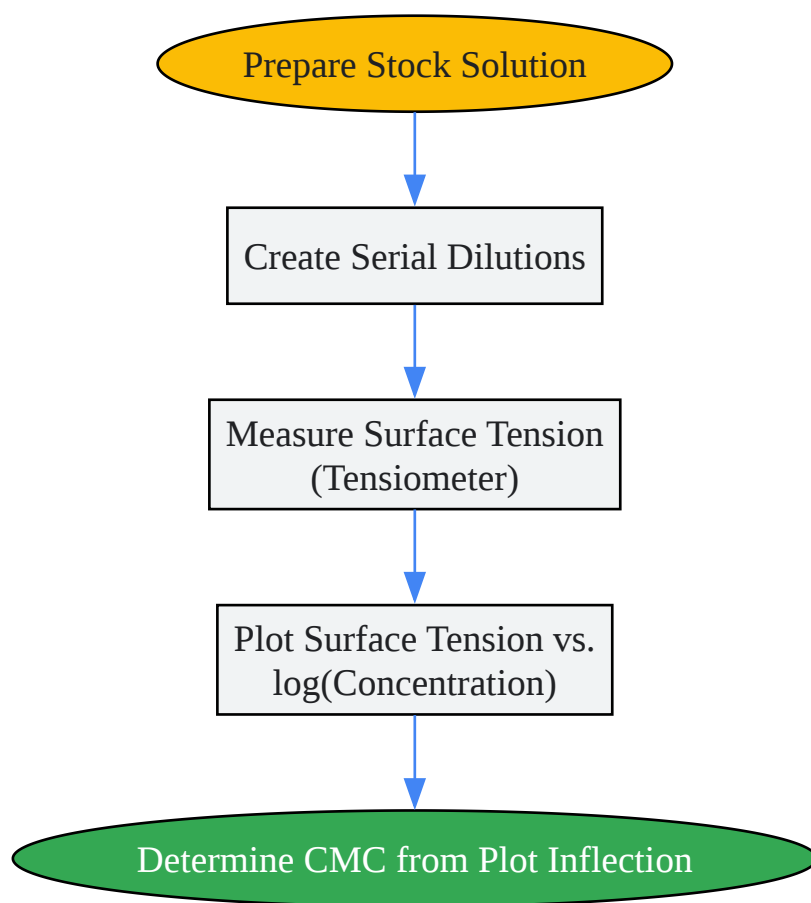
Apparatus:

- Tensiometer (Du Noüy ring or Wilhelmy plate method)

- Precision balance
- Volumetric flasks
- Magnetic stirrer and stir bars

Procedure:

- Prepare a stock solution of **Disodium Oleoyl Glutamate** in deionized water of a known high concentration.
- Create a series of dilutions from the stock solution to obtain a range of concentrations.
- Calibrate the tensiometer according to the manufacturer's instructions.
- Measure the surface tension of each dilution, starting from the lowest concentration.
- Record the surface tension value for each concentration.
- Plot the surface tension as a function of the logarithm of the surfactant concentration.
- The CMC is determined as the concentration at the point of intersection of the two linear portions of the graph.



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Figure 2. Workflow for CMC determination.

Solubility Assessment

Principle: The solubility of **Disodium Oleoyl Glutamate** in various solvents can be determined by preparing saturated solutions and quantifying the amount of dissolved solute.

Apparatus:

- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Spectrophotometer or HPLC system for quantification

Procedure:

- Add an excess amount of **Disodium Oleoyl Glutamate** to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- Equilibrate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation.
- Centrifuge the saturated solution to separate the undissolved solid.
- Carefully withdraw a known volume of the supernatant.
- Dilute the supernatant to a suitable concentration and quantify the amount of dissolved **Disodium Oleoyl Glutamate** using a suitable analytical technique (e.g., UV-Vis spectroscopy if a chromophore is present or can be derivatized, or HPLC).
- Calculate the solubility in terms of mass per unit volume (e.g., g/L or mg/mL).

Applications in Drug Development

Due to its mildness, biodegradability, and excellent surfactant properties, **Disodium Oleoyl Glutamate** is a promising excipient in pharmaceutical formulations.^[1]

- **Emulsifier:** Its ability to lower interfacial tension makes it an effective emulsifier for creating stable oil-in-water emulsions for topical and parenteral drug delivery systems.
- **Solubilizing Agent:** It can be used to increase the solubility of poorly water-soluble active pharmaceutical ingredients (APIs), thereby enhancing their bioavailability.
- **Wetting Agent:** In solid dosage forms, it can act as a wetting agent to facilitate the dissolution of the drug.
- **Gentle Cleansing Agent:** In medicated cleansers and shampoos, it provides a gentle cleansing action, which is beneficial for sensitive skin conditions.

The use of amino acid-based surfactants like **Disodium Oleoyl Glutamate** is in line with the growing demand for biocompatible and sustainable excipients in the pharmaceutical industry.

Signaling Pathways

As a surfactant, the primary mechanism of action of **Disodium Oleoyl Glutamate** in formulations is based on its physical and chemical properties at interfaces, rather than interaction with specific biological signaling pathways. Its role in drug delivery is to facilitate the transport of active ingredients to their site of action by improving the physical characteristics of the formulation. There is no current evidence to suggest that **Disodium Oleoyl Glutamate** directly modulates specific cellular signaling pathways in the manner of a pharmacologically active molecule.

Conclusion

Disodium Oleoyl Glutamate is a versatile and promising amino acid-based surfactant with a favorable safety and environmental profile. Its chemical and physical properties make it a valuable excipient for a wide range of pharmaceutical applications, particularly in formulations requiring mildness and effective surface activity. The experimental protocols outlined in this guide provide a framework for the comprehensive characterization of this and similar surfactants for research and development purposes. Further investigation into its specific performance in various drug delivery systems is warranted to fully explore its potential.

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